

handling air-sensitive thiols like pentane-3-thiol

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Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

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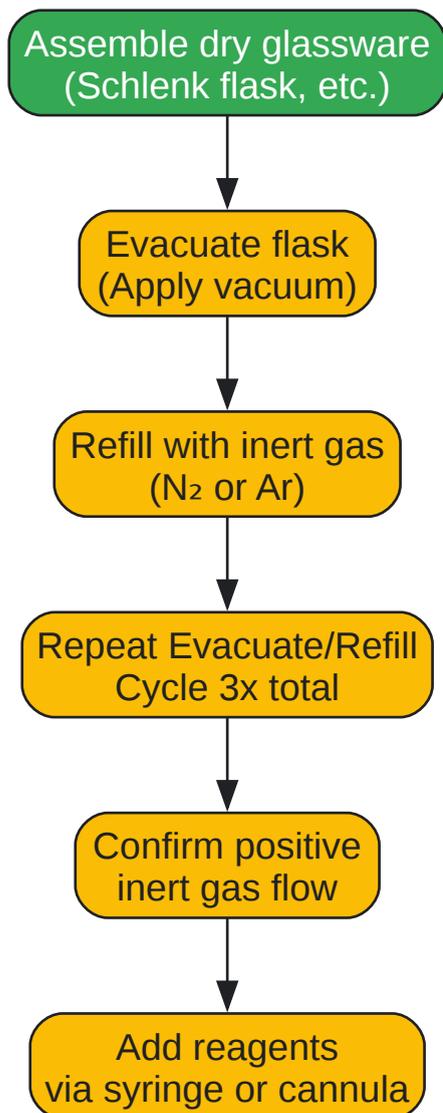
Pentane-3-thiol: Key Properties & Data

For safe experimental planning, please note the following critical physical properties of **pentane-3-thiol**[CITATION]:

Property	Value	Unit	Source / Comment
Molecular Formula	C ₅ H ₁₂ S	---	[1] [2]
Molecular Weight	104.21	g/mol	[1] [2]
Density	0.83	g/cm ³	[1] [2]
Boiling Point	105.0 [1] / 387.05 [3]	°C / K	At 760 mmHg
Flash Point	15.0	°C	Highly flammable [1] [2]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	38.3	kJ/mol	At 303 K [3]

Handling Air-Sensitive Thiols: Standard Operating Procedures

The following workflow illustrates the core procedure for setting up a reaction under an inert atmosphere using a Schlenk line, which is essential for handling air-sensitive compounds[CITATION]:



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Detailed Protocols

- **Glassware Preparation:** All glassware must be thoroughly dried in an oven (e.g., at 110°C for at least 4 hours) and assembled while hot[CITATION:5]. All ground-glass joints must be lightly greased with an appropriate vacuum grease to ensure an air-tight seal[CITATION:6].
- **The Evacuate-Refill Cycle:** This is the fundamental technique for creating an inert atmosphere in your glassware[CITATION:6].

- Attach the clean, dry, and greased flask to the Schlenk line.
- Carefully open the flask to vacuum. **Caution:** If adding solids later, take care they are not sucked into the line[CITATION:6].
- Close the flask to vacuum and refill it with an inert gas (Nitrogen or Argon) from the Schlenk line.
- Repeat this cycle at least **three times** to effectively displace oxygen and moisture[CITATION:6].
- **Adding Reagents**
 - **Solvents:** Must be dried and degassed prior to use (e.g., distilled from sodium/benzophenone for THF)[CITATION:5]. They can be transferred via gas-tight syringe or cannula under a positive pressure of inert gas.
 - **Air-Sensitive Liquids (e.g., Organolithiums):** Should be transferred using a glass syringe or cannula. **Safety Note:** These reagents are often pyrophoric (ignite in air) and must only be handled by trained individuals using proper safe techniques[CITATION:5].
 - **Air-Stable Solids:** Can be added at the start to the reaction flask before the evacuate-refill cycles. To add mid-reaction, ensure a strong positive gas flow from the flask, quickly remove the stopper, add the solid via a powder funnel, and re-stopper promptly[CITATION:6].
 - **Air-Sensitive Solids:** The safest method is to weigh the solid in an inert atmosphere glovebox and seal it in the reaction vessel inside the box. The flask can then be brought out and attached to the Schlenk line[CITATION:6].

Troubleshooting FAQs

Q1: During the reaction, I accidentally introduced air into the flask. What should I do?

- **Assessment:** Immediately assess if the reagent or product is pyrophoric. If not, and the reaction is not severely compromised, you may be able to salvage it.
- **Action:** Re-establish the inert atmosphere by performing several evacuate-refill cycles (3-5 times). Monitor the reaction for any changes in color or consistency, which may indicate decomposition. If possible, use TLC or in-situ analytics to check the reaction progress.

Q2: My product is a low-boiling point, air-sensitive liquid. How can I safely isolate and store it?

- **Isolation:** Use a closed-system distillation apparatus. The entire setup should be purged with inert gas before distillation begins. The receiving flask should be a Schlenk flask that has been evacuated and backfilled with inert gas.
- **Storage:** Store the final product in a sealed Schlenk tube under an inert atmosphere. For volatile compounds, storage in a refrigerator or freezer rated for flammable materials is necessary, but ensure condensable gases do not rupture the container upon warming.

Q3: I need to add an air-sensitive solid to a reaction that is already underway and cooling. How can I do this without a glovebox?

- **Solution:** Use a **solid addition tube**. This specialized glassware can be loaded with the solid in a glovebox, sealed, and then attached to your reaction apparatus. Outside the glovebox, it can be subjected to evacuate-refill cycles. Once the atmospheres are matched, the solid can be added by rotating the tube[CITATION:6].
- **Alternative:** If possible, dissolve the air-sensitive solid in a dry, degassed solvent in a glovebox to create a stock solution. This solution can then be transferred to the reaction via syringe or cannula, a much simpler operation[CITATION:6].

Key Safety Reminders

- **Plan Ahead:** Familiarize yourself with the **flash point** and boiling point of your thiol. **Pentane-3-thiol's** flash point of **15°C** means its vapors are highly flammable at room temperature and can be ignited by static discharge, hot plates, or sparks[CITATION:1] [2].
- **No Open Flames:** Perform all work in a well-ventilated fume hood with no ignition sources present.
- **Use Proper Equipment:** Never use standard round-bottomed flasks for air-sensitive or highly volatile flammable liquids. Always use Schlenk-ware or similar apparatus designed for sealed systems.

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References

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